

Mdivi-1: A Comparative Guide to its Effects on Mitochondrial Dynamics

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Compound of Interest

Compound Name: Mitochondrial fusion promoter M1

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This guide provides an objective comparison of the reported effects of Mdivi-1 on mitochondrial dynamics, supported by experimental data. Mdivi-1, a quinazolinone derivative, has been widely studied as a selective inhibitor of Dynamin-related protein 1 (Drp1), a key mediator of mitochondrial fission.[1][2][3] However, emerging evidence suggests its mechanism of action may be more complex, with some studies indicating Drp1-independent effects.[1][4] This guide will delve into both perspectives to provide a comprehensive overview for the scientific community.

Quantitative Data Summary

The following tables summarize the quantitative effects of Mdivi-1 on mitochondrial dynamics and related cellular processes as reported in various studies.

Table 1: Effects of Mdivi-1 on Mitochondrial Morphology

Cell Type	Mdivi-1 Concentration (μM)	Treatment Duration	Observed Effect on Mitochondrial Morphology	Reference
COS-7 Cells	50	1 hour	Increased mitochondrial elongation and network formation.	[4]
Primary Cortical Neurons	50	1 hour	Blocked NMDA-induced mitochondrial fission.	[1]
N2a Cells	25, 75	Not Specified	Reduced number of mitochondria and increased mitochondrial length.	[5][6]
Wheat Roots	0.1	1 hour	Increased mitochondrial size (from 0.5-1 μm to 5-7 μm).	[7]
HeLa and Neuronal Progenitor Cells	10	1 week	Destabilization of mitochondrial supercomplexes.	[8]
HeLa and Neuronal Progenitor Cells	50	24 hours	Destabilization of mitochondrial supercomplexes.	[8]
COS-7 Cells and Primary Neurons	50-100	Prolonged	No significant effect on steady-state mitochondrial morphology.	[9]

Table 2: Effects of Mdivi-1 on Cellular Respiration and ATP Production

Cell Type	Mdivi-1 Concentration (μM)	Observed Effect	Reference
Primary Cortical Neurons	50	Reduced neuronal ATP-linked mitochondrial respiration from 49.2% to 40.3% of cellular OCR.	[1]
Primary Cortical Neurons	25-100	Significant inhibition of basal and maximal respiration.	[4]
COS-7 Cells	25-100	Robust inhibition of basal and maximal respiration.	[4]
C2C12 Myotubes	25	Significantly increased maximal respiration and spare respiratory capacity.	[10]
C2C12 Myotubes	10, 25	No significant effect on basal respiration, ATP production, proton leak, or non-mitochondrial respiration.	[10]

Table 3: Effects of Mdivi-1 on Drp1 Activity and Expression

Cell Type	Mdivi-1 Concentration (μM)	Observed Effect	Reference
N2a Cells	25, 75	Significantly reduced GTPase Drp1 activity.	[5]
Drp1 RNA silenced N2a cells	25, 75	Significantly reduced GTPase Drp1 activity.	[5]
CD4+ T cells (in vivo)	25 mg/kg	Markedly decreased phosphorylation of Drp1 (Ser616).	[11]
Recombinant Human Drp1	Not Specified	Failed to inhibit GTPase activity.	[4]

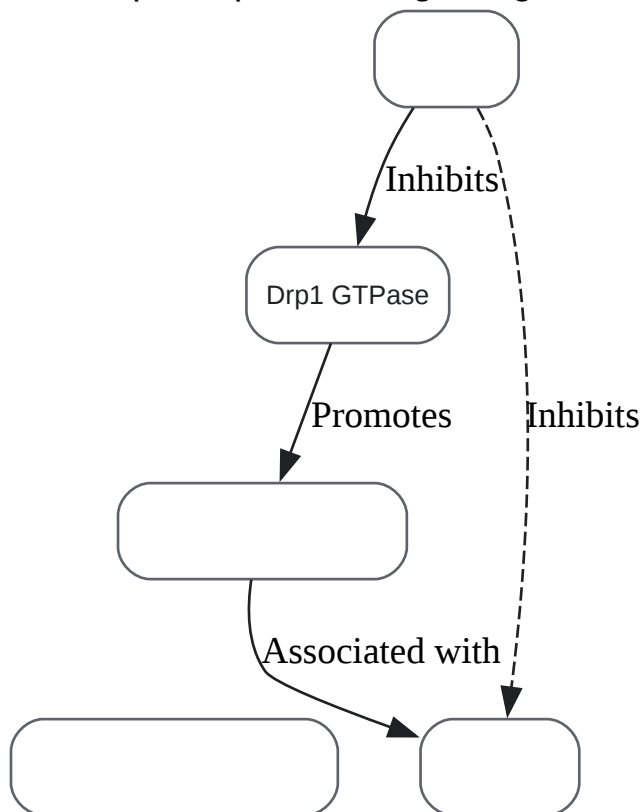
Signaling Pathways and Mechanisms of Action

The precise mechanism of action of Mdivi-1 is a subject of ongoing research and debate. Two primary pathways have been proposed: a Drp1-dependent and a Drp1-independent pathway.

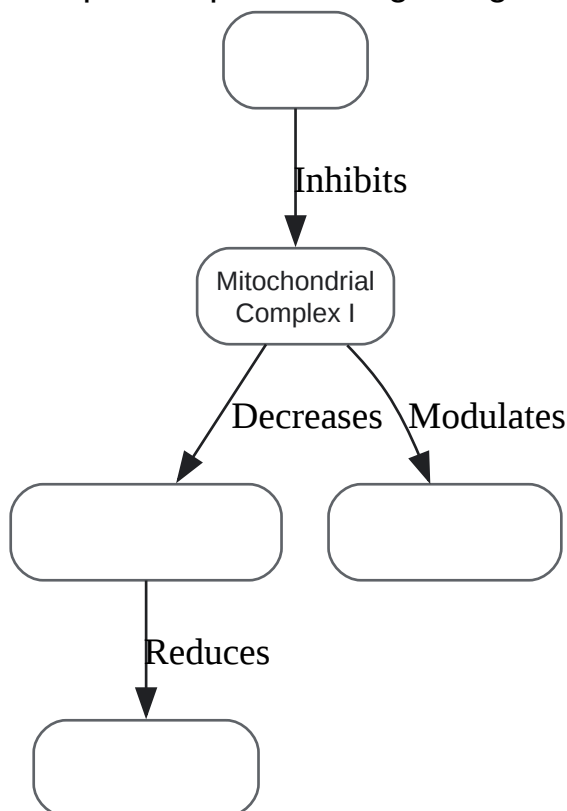
Drp1-Dependent Pathway

The most widely reported mechanism is the inhibition of Drp1.[2][3][5] In this pathway, Mdivi-1 is thought to bind to Drp1, preventing its self-assembly and localization to the mitochondrial outer membrane. This inhibition of Drp1's GTPase activity blocks mitochondrial fission, leading to an elongated and interconnected mitochondrial network. This is often associated with protection against apoptosis, as excessive mitochondrial fission is a hallmark of programmed cell death.[1][12]

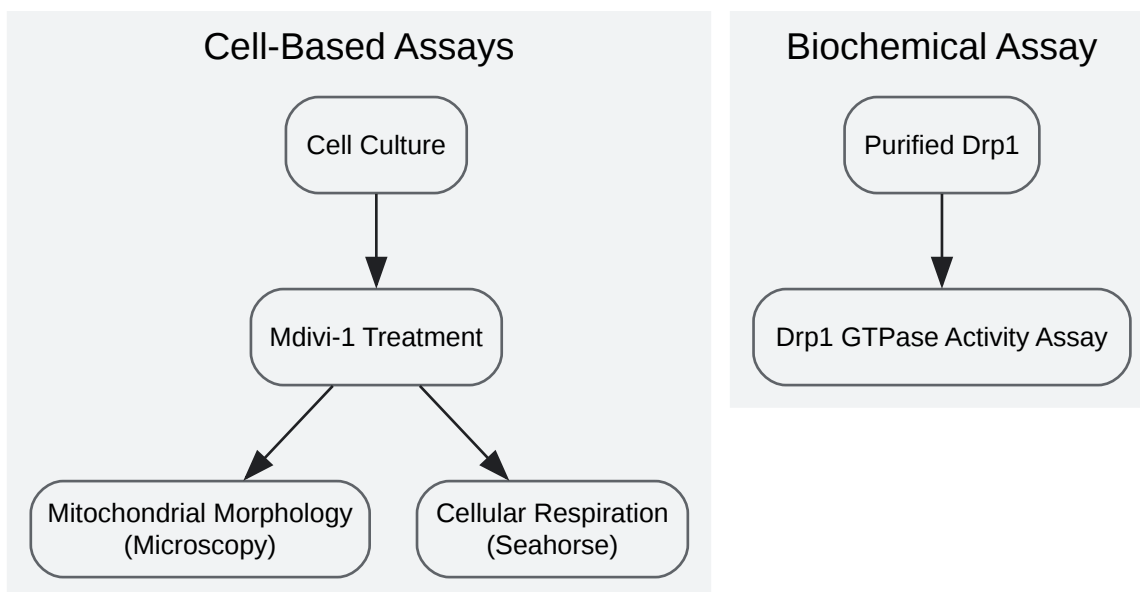
Mdivi-1 Drp1-Dependent Signaling Pathway



Mdivi-1 Drp1-Independent Signaling Pathway



Experimental Workflow for Mdivi-1 Studies



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